

Technical Application Note: Accelerated Weathering Validation of HALS 770 in Polymeric Matrices

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Compound of Interest

Compound Name: *Bis(2,2,6,6-tetramethyl-1-piperidinyloxy-4-yl) sebacate*

CAS No.: 2516-92-9

Cat. No.: B1587878

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Executive Summary & Scientific Rationale

This guide details the experimental validation of HALS 770 (Bis(2,2,6,6-tetramethyl-4-piperidyl) sebacate), a low-molecular-weight Hindered Amine Light Stabilizer. While widely used in automotive and construction, HALS 770 is critical in drug development and medical device engineering for stabilizing polypropylene (PP) and polyethylene (PE) packaging against photo-oxidative degradation during storage and sterilization.

Why HALS 770? Unlike UV absorbers that merely screen light, HALS 770 acts as a radical scavenger. Its low molecular weight (481 g/mol) allows for rapid migration to the polymer surface, providing exceptional protection against micro-cracking and gloss loss in thick sections. However, this mobility requires rigorous stability testing to ensure the additive does not bloom excessively or leach into pharmaceutical products.

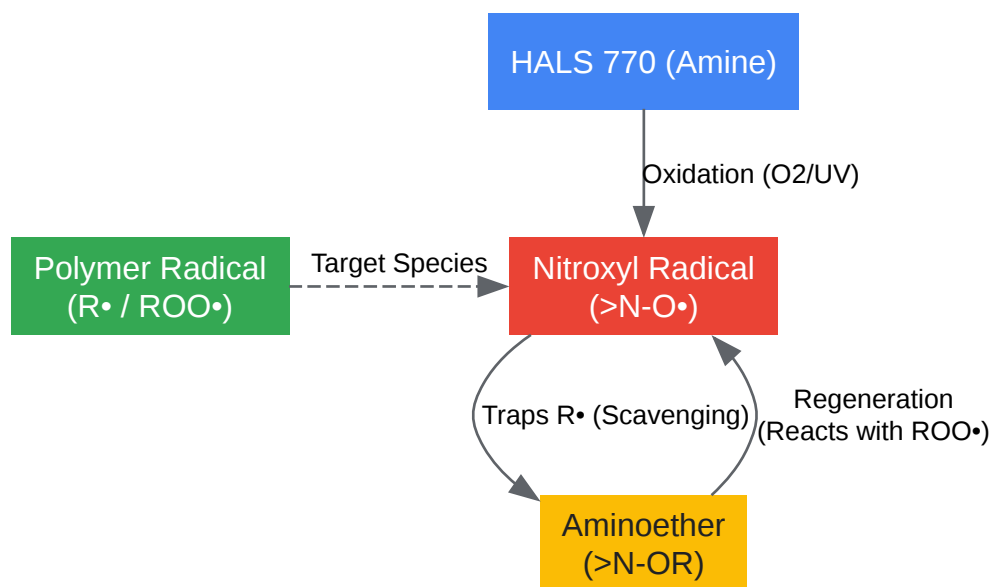
Mechanistic Insight: The Denisov Cycle

To design a valid experiment, one must understand that HALS 770 is not consumed in a linear stoichiometric reaction. It functions catalytically via the Denisov Cycle. The amine group is oxidized to a nitroxyl radical (

), which traps polymer alkyl radicals (

).

Visualization: The Regenerative Scavenging Pathway



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Figure 1: The Denisov Cycle illustrating the regenerative capability of HALS 770. Note that acidic environments can protonate the amine, breaking this cycle (see Section 5).

Experimental Protocol: Accelerated Weathering

Objective: Simulate 1–2 years of outdoor shelf-life exposure to validate mechanical retention and surface integrity.

Materials & Formulation[1][2][3][4]

- Matrix: Polypropylene Homopolymer (PP-H) or HDPE (common in medical bottles).
- Stabilizer Loading:

- Control: 0 ppm
- Low: 0.1% (1000 ppm)
- High: 0.4% (4000 ppm)
- Critical Antagonism Check: Ensure the formulation is free of sulfur-containing antioxidants (e.g., Thioesters) and acidic halogenated flame retardants. HALS 770 is basic () and will react with acids to form inactive salts.

Sample Preparation[2][3]

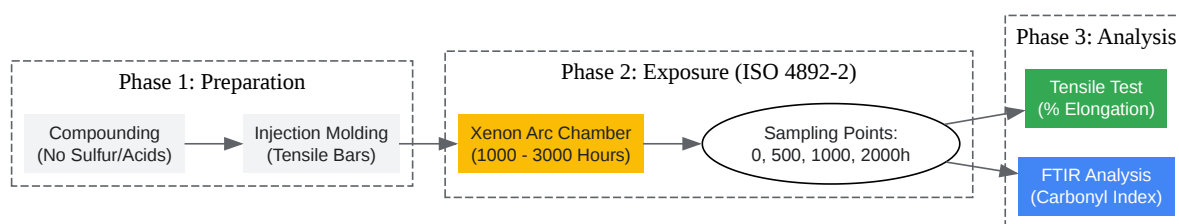
- Compounding: Twin-screw extrusion at .
- Molding: Injection mold into ISO 527-2 Type 1A tensile bars (for mechanical testing) and mm plaques (for color/gloss).
- Conditioning: Store samples at for 48 hours post-molding to allow initial crystallization stabilization.

Weathering Standards (ISO vs. ASTM)

For global regulatory acceptance in medical/material science, ISO 4892-2 (Xenon Arc) is the gold standard as it simulates the full solar spectrum (UV + Visible + IR).

Parameter	ISO 4892-2 (Method A, Cycle 1)	ASTM G154 (Fluorescent UV)
Light Source	Xenon Arc (Full Spectrum)	UVA-340 Lamps
Filter	Daylight Filters (Window Glass simulation optional)	None
Irradiance	@ 340nm	@ 340nm
BPT (Black Panel Temp)		
Cycle	102 min Light / 18 min Light + Spray	8h UV / 4h Condensation
Suitability	Recommended (Realistic correlation)	Screening only (Aggressive)

Experimental Workflow



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Figure 2: Step-by-step experimental workflow for HALS 770 validation.

Data Analysis & Interpretation

Chemical Degradation: Carbonyl Index (CI)

As the polymer degrades, oxidation products (ketones, aldehydes, carboxylic acids) form. The Carbonyl Index is the ratio of these oxidation peaks to a stable reference peak.

Protocol:

- Perform ATR-FTIR or Transmission FTIR on thin films.
- Calculate CI using the integration method (Area Under Curve is preferred over Peak Height for accuracy).

Calculation Table for Polypropylene: | Component | Wavenumber Range (

) | Description | | :--- | :--- | :--- | | Carbonyl Peak (

) |

| Oxidation products | | Reference Peak (

) |

or

| C-H bending (Stable) | | Formula |

| Lower is better |

Physical Degradation: Tensile Retention

The "Fail" criteria for medical packaging is typically defined as 50% loss of elongation at break.

- Plot: % Retention of Elongation vs. Exposure Time (Hours).
- Expectation: Unstabilized PP will fail <300 hours. HALS 770 (0.2%) stabilized PP should exceed 2000 hours.

Critical Considerations & Troubleshooting

The "Acid Rain" Antagonism

HALS 770 is a base.^{[1][2]} If your testing environment (or the polymer formulation) contains acidic species, the HALS will be neutralized:

- Avoid: Halogenated flame retardants, thioester antioxidants (DSTDP), and pesticide exposure during testing.

Migration and Blooming

Because HALS 770 has a low molecular weight (g/mol), it migrates easily.

- Risk: In drug packaging, this can lead to interaction with the Active Pharmaceutical Ingredient (API).
- Validation: Perform Extractables & Leachables (E&L) studies (LC-MS) alongside weathering to ensure the stabilizer stays in the matrix.

References

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